

An In-depth Technical Guide to Trimethylphenylammonium Hydroxide (CAS 1899-02-1)

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Compound of Interest

Compound Name: Trimethylphenylammonium
hydroxide

Cat. No.: B155177

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Abstract

This technical guide provides a comprehensive overview of **Trimethylphenylammonium hydroxide** (CAS 1899-02-1), a versatile quaternary ammonium compound. It details the chemical and physical properties, synthesis, and multifaceted applications of this reagent in organic synthesis and analytical chemistry. This document includes structured data tables for easy reference, detailed experimental protocols for key applications, and visual diagrams to elucidate reaction mechanisms and workflows. Safety and handling information is also thoroughly addressed to ensure its proper use in a laboratory setting.

Introduction

Trimethylphenylammonium hydroxide, also known as Phenyltrimethylammonium hydroxide or TMAH, is a quaternary ammonium salt with the chemical formula $C_9H_{15}NO$.^{[1][2]} It is a strong base and is typically supplied as a solution in water or methanol.^[3] Its utility in chemical transformations stems from its role as a phase transfer catalyst, a strong organic base, and a derivatizing agent.^{[3][4]} These properties make it a valuable tool in various applications, including organic synthesis, pharmaceutical development, and analytical chemistry.^[5] This

guide aims to provide an in-depth technical resource for professionals utilizing or considering the use of **Trimethylphenylammonium hydroxide** in their work.

Chemical and Physical Properties

The fundamental properties of **Trimethylphenylammonium hydroxide** are summarized in the table below, compiled from various sources.

Property	Value	References
CAS Number	1899-02-1	[1][2]
Molecular Formula	C ₉ H ₁₅ NO	[1]
Molecular Weight	153.22 g/mol	[1]
Appearance	Colorless to slightly cloudy/pale yellow liquid (in solution)	[6]
Boiling Point	65 °C (for ~8.5% solution in methanol)	[6]
Flash Point	10 °C (for 0.1M solution in methanol)	[6]
Refractive Index	n _{20/D} 1.395	
SMILES String	C--INVALID-LINK--(C)c1ccccc1.[OH-]	
InChI Key	HADKRTWCOYPCPH-UHFFFAOYSA-M	
Solubility	Soluble in water and organic solvents	

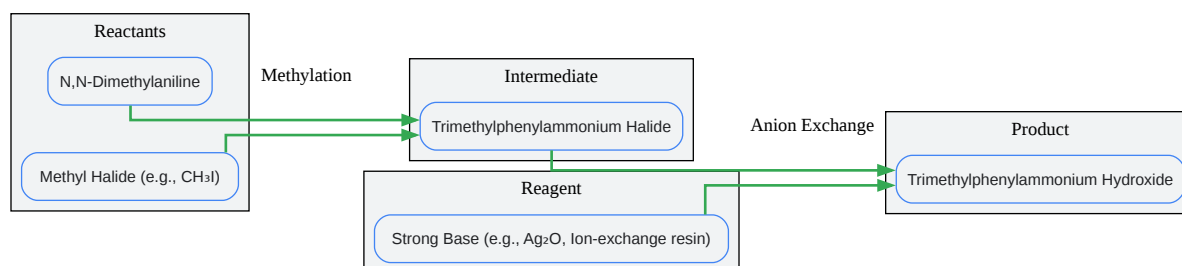
Synthesis

While commercially available, **Trimethylphenylammonium hydroxide** can be synthesized in the laboratory. A common method involves the quaternization of an aniline derivative.

Synthesis from N,N-Dimethylaniline

A plausible laboratory-scale synthesis involves the methylation of N,N-dimethylaniline.

Reaction Scheme:



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Caption: Synthesis of **Trimethylphenylammonium Hydroxide**.

Experimental Protocol:

- **Quaternization:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve N,N-dimethylaniline in a suitable solvent such as acetonitrile. Add a stoichiometric excess (e.g., 1.2 equivalents) of a methylating agent like methyl iodide. Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC). Upon completion, cool the mixture to room temperature to allow the precipitation of the trimethylphenylammonium iodide salt. Collect the salt by filtration and wash with a cold solvent.
- **Anion Exchange:** The resulting trimethylphenylammonium halide salt is then converted to the hydroxide form. This can be achieved by treating an aqueous solution of the salt with silver oxide (Ag₂O) or by passing it through an anion-exchange resin in the hydroxide form.

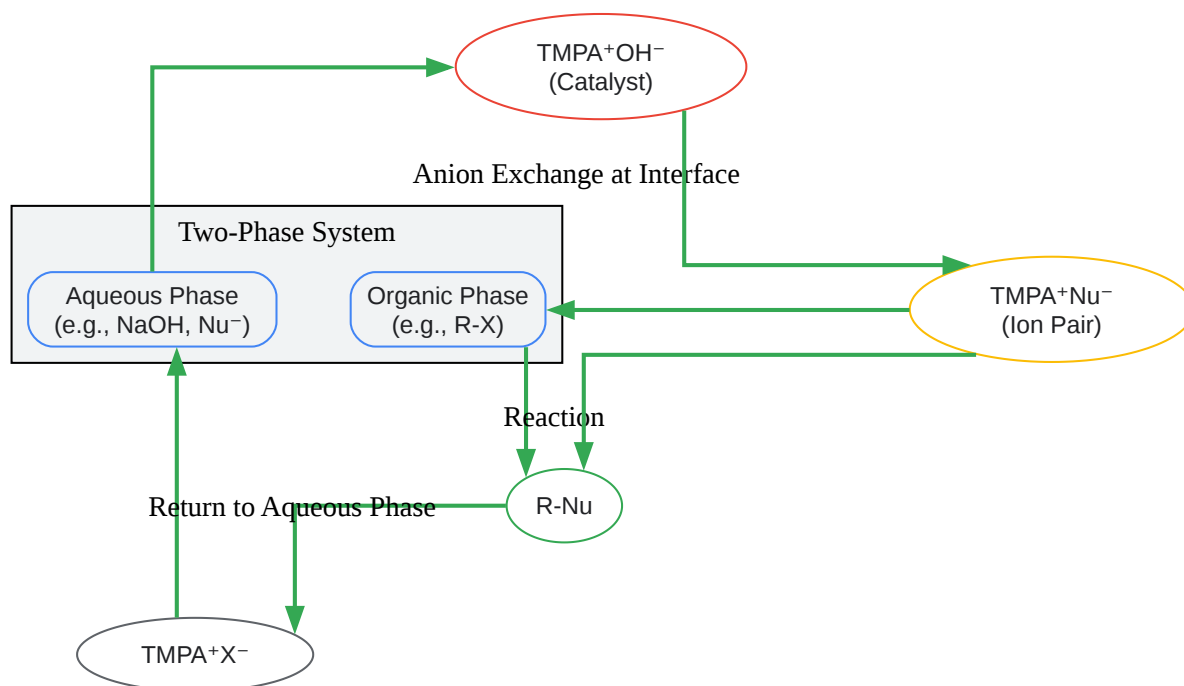
- Silver Oxide Method: Suspend the trimethylphenylammonium halide in water and add a slight excess of freshly prepared silver oxide. Stir the mixture at room temperature until the precipitation of silver halide is complete. Filter the mixture to remove the silver halide, yielding an aqueous solution of **Trimethylphenylammonium hydroxide**.
- Ion-Exchange Resin Method: Prepare a column with a strong base anion-exchange resin in the hydroxide form. Pass a solution of the trimethylphenylammonium halide through the column. The halide ions will be exchanged for hydroxide ions, and the eluate will be a solution of **Trimethylphenylammonium hydroxide**.
- Concentration Determination: The concentration of the resulting **Trimethylphenylammonium hydroxide** solution should be determined by titration with a standardized acid solution (e.g., HCl) using a suitable indicator like phenolphthalein.

Applications in Organic Synthesis and Analysis

Trimethylphenylammonium hydroxide is a versatile reagent with several key applications.

Phase Transfer Catalyst

As a quaternary ammonium salt, **Trimethylphenylammonium hydroxide** can function as a phase transfer catalyst (PTC). It facilitates the transfer of a reactant (often an anion) from an aqueous phase to an organic phase, where the reaction with an organic substrate occurs.



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Caption: Phase Transfer Catalysis Workflow.

Experimental Protocol (General for Nucleophilic Substitution):

- Combine the organic substrate (e.g., an alkyl halide) in a water-immiscible organic solvent (e.g., toluene or dichloromethane) in a reaction flask.
- Add an aqueous solution of the nucleophile (e.g., sodium cyanide or sodium azide).
- Add a catalytic amount of **Trimethylphenylammonium hydroxide** (typically 1-10 mol%).
- Stir the biphasic mixture vigorously at a suitable temperature (room temperature to reflux) to ensure efficient mixing of the phases.
- Monitor the reaction by GC or TLC.

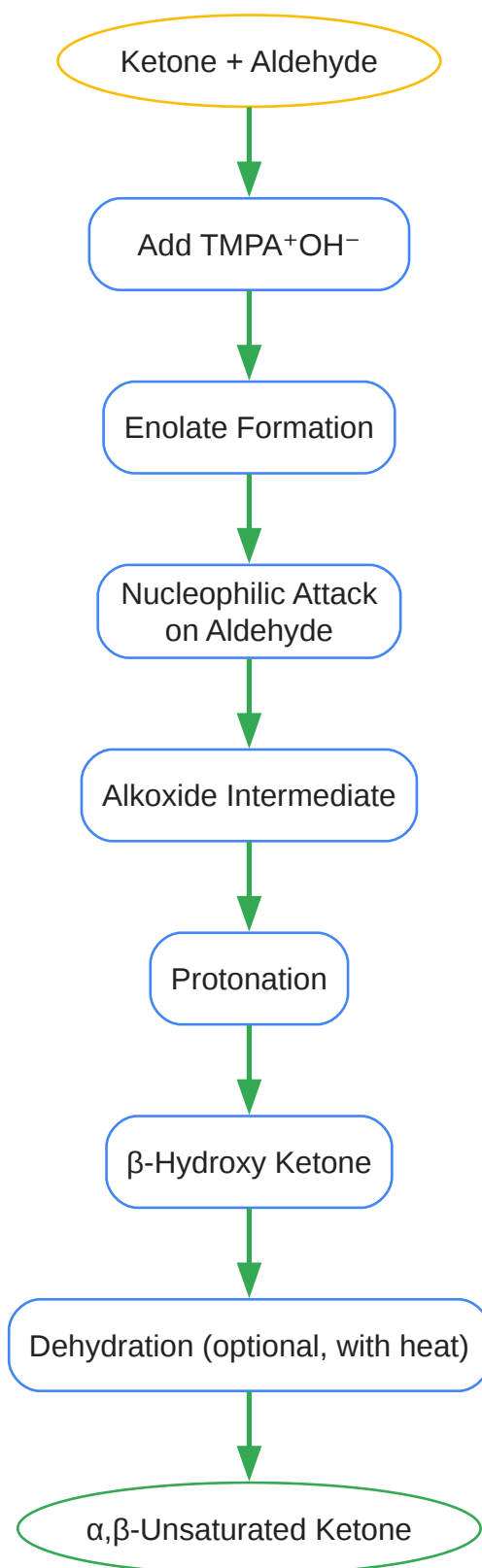
- Upon completion, separate the organic layer, wash with water and brine, dry over an anhydrous salt (e.g., MgSO_4), and concentrate under reduced pressure.
- Purify the product by chromatography or distillation.

Base in Organic Reactions

Due to the presence of the hydroxide ion, **Trimethylphenylammonium hydroxide** is a strong base and can be used in various base-catalyzed reactions, such as aldol condensations.

Experimental Protocol (Crossed Aldol Condensation):

- In a reaction flask, dissolve the ketone (e.g., acetophenone) in a suitable solvent like ethanol.
- Add the aldehyde (e.g., benzaldehyde) to the solution.
- Slowly add a catalytic amount of **Trimethylphenylammonium hydroxide** solution (e.g., ~25% in water) to the mixture with stirring.
- Continue stirring at room temperature and monitor the reaction for the formation of the β -hydroxy ketone or the α,β -unsaturated ketone product.
- If necessary, the reaction can be gently heated to promote dehydration to the enone.
- After the reaction is complete, neutralize the mixture with a dilute acid (e.g., acetic acid).
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the organic layer with water and brine, dry, and concentrate.
- Purify the product by recrystallization or column chromatography.



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Caption: Aldol Condensation Workflow.

Deprotection of Protecting Groups

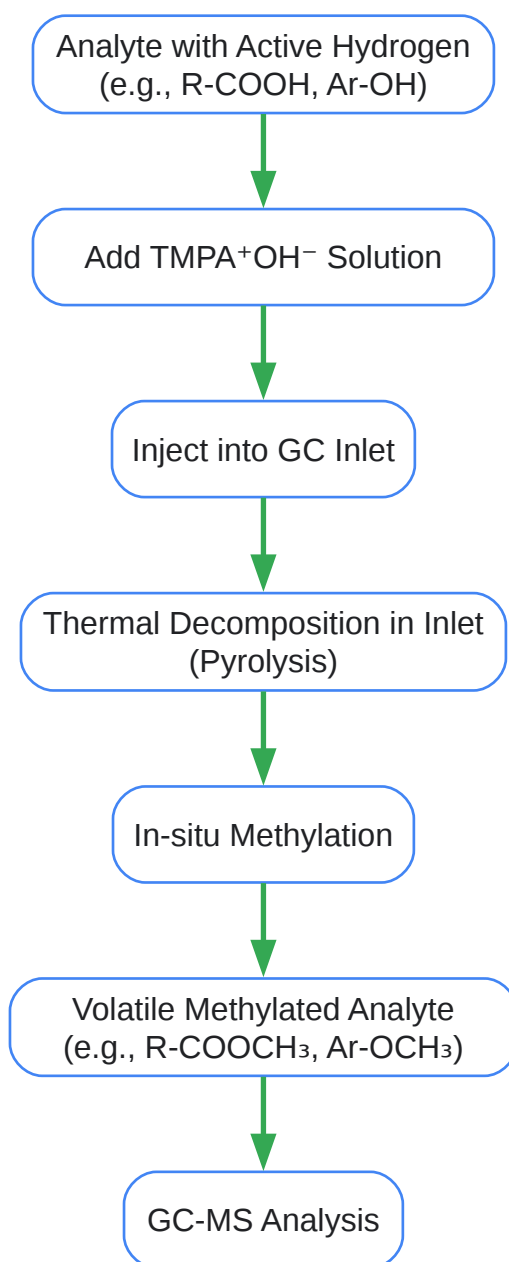
Trimethylphenylammonium hydroxide can be used as a strong base to remove certain protecting groups in organic synthesis, such as the tert-butoxycarbonyl (Boc) group from amines, although acidic conditions are more common for Boc deprotection.^[5]

Experimental Protocol (Boc Deprotection - Illustrative):

- Dissolve the Boc-protected amine in a suitable solvent.
- Add a stoichiometric amount of **Trimethylphenylammonium hydroxide** solution.
- Stir the reaction at room temperature or with gentle heating, monitoring by TLC.
- Upon completion, neutralize the reaction mixture.
- Work up the reaction by extraction and purify the deprotected amine.

Derivatization Agent for Gas Chromatography (GC)

Trimethylphenylammonium hydroxide is used as a derivatizing agent, specifically for methylation, in gas chromatography (GC) and GC-mass spectrometry (GC-MS).^{[2][3]} This process, often referred to as thermally assisted hydrolysis and methylation (THM), converts non-volatile or polar analytes (like fatty acids and phenols) into their more volatile methyl esters or ethers, enabling their analysis by GC.^[4]



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Caption: GC Derivatization Workflow.

Experimental Protocol (GC Derivatization):

- Prepare a solution of the sample to be analyzed in a suitable solvent.
- Add a solution of **Trimethylphenylammonium hydroxide** (e.g., ~0.5 M in methanol) to the sample vial.

- Inject an aliquot of this mixture directly into the hot injector of the gas chromatograph.
- The heat of the injector facilitates the pyrolysis of the **Trimethylphenylammonium hydroxide** and the in-situ methylation of the analyte.
- The volatile methylated derivative is then separated on the GC column and detected by the mass spectrometer.

Signaling Pathways

Extensive literature searches did not reveal any established biological signaling pathways in which **Trimethylphenylammonium hydroxide** plays a specific role. Its primary characterization is as a synthetic organic reagent. The biological effects observed are generally attributed to the toxicological properties common to quaternary ammonium compounds, such as membrane disruption, rather than interaction with specific signaling cascades.^{[7][8][9]}

Safety and Handling

Trimethylphenylammonium hydroxide is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Category	Description	References
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	^{[1][10]}
Acute Toxicity	Harmful if inhaled. May be fatal or cause blindness if swallowed (especially methanol solutions). May be absorbed through intact skin.	^[6]
Organ Toxicity	May cause damage to the central nervous system, liver, kidneys, and heart.	^[6]
Flammability	Solutions in methanol are highly flammable.	^[6]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are required.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A lab coat and appropriate protective clothing should be worn.
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood. If inhalation risk is high, a suitable respirator should be used.

Handling and Storage:

- Keep away from heat, sparks, and open flames.[6]
- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store under an inert atmosphere.[6]

Conclusion

Trimethylphenylammonium hydroxide (CAS 1899-02-1) is a potent and versatile chemical reagent with significant applications in organic synthesis and analytical chemistry. Its utility as a phase transfer catalyst, a strong base, and a derivatizing agent for gas chromatography makes it an important tool for researchers and drug development professionals. A thorough understanding of its properties, applications, and, critically, its safety and handling requirements is essential for its effective and safe utilization in the laboratory. While its biological activity is primarily associated with general toxicity, its role in enabling the synthesis and analysis of a wide range of molecules underscores its importance in the chemical and pharmaceutical sciences.

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